

Sulfo-CY3 Maleimide: A Technical Guide to Storage, Handling, and Application

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Compound of Interest

Compound Name: *Sulfo-CY3 maleimide potassium*

Cat. No.: *B15556386*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides comprehensive information on the proper storage, handling, and application of Sulfo-CY3 maleimide, a fluorescent dye crucial for the precise labeling of biomolecules in a variety of research and drug development applications. Adherence to these guidelines is essential to ensure the stability, performance, and safety of this reagent.

Core Properties and Storage Conditions

Sulfo-CY3 maleimide is a water-soluble, thiol-reactive fluorescent dye. Its sulfonated form enhances its solubility in aqueous buffers, making it ideal for labeling proteins, peptides, and other thiol-containing molecules under mild conditions.^{[1][2]} Proper storage is critical to maintain its reactivity and fluorescence properties.

Table 1: Storage and Stability of Sulfo-CY3 Maleimide

Parameter	Recommended Condition	Notes
Storage Temperature	-20°C[2][3]	Long-term storage.
Shipping Temperature	Ambient Temperature[2][3]	Short-term exposure to ambient temperatures during shipping does not adversely affect the product.
Shelf Life	24 months from receipt at -20°C in the dark.	Proper storage is crucial for maintaining stability.
Light Sensitivity	Avoid prolonged exposure to light.[1]	Store in the dark to prevent photobleaching.
Moisture	Desiccate.[1]	Keep in a dry environment to prevent hydrolysis of the maleimide group.

Handling and Safety Precautions

While a specific safety data sheet for Sulfo-CY3 maleimide indicates it is not classified as a hazardous substance, standard laboratory safety practices should always be observed.

Table 2: Personal Protective Equipment (PPE) and Handling

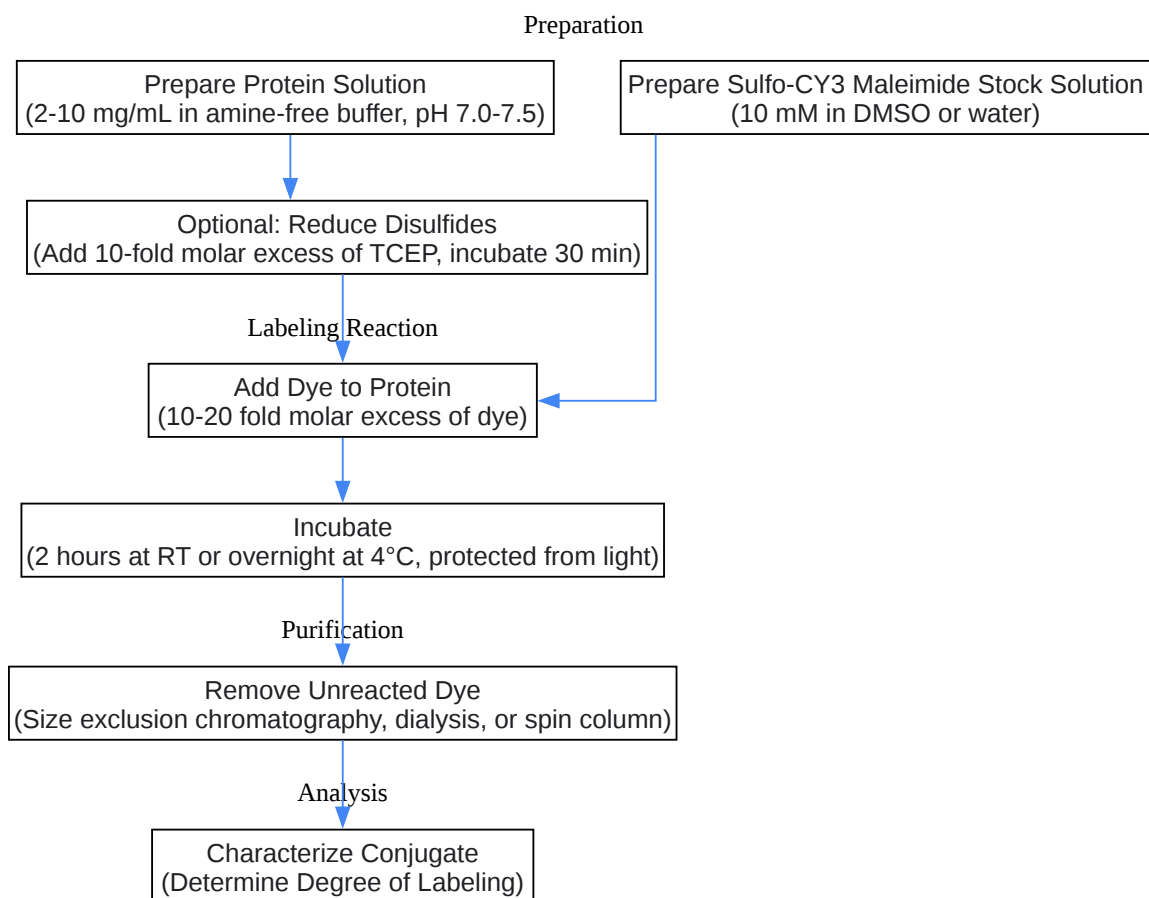
Precaution	Recommendation	Rationale
Eye Protection	Safety glasses or goggles.	Prevents accidental eye contact.
Hand Protection	Impervious gloves.	Prevents skin contact.
Skin/Body Protection	Lightweight protective clothing (lab coat).	Minimizes skin exposure.
Respiratory Protection	Use in a well-ventilated area. In case of insufficient ventilation, wear suitable respiratory equipment.	Avoids inhalation of the powder.
Hygiene	Handle in accordance with good industrial hygiene and safety practice.	Standard laboratory practice to minimize exposure.

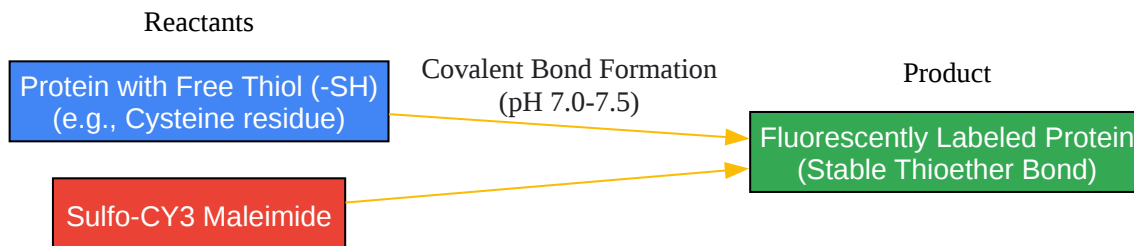
Solubility: Sulfo-CY3 maleimide is soluble in water, as well as in organic solvents such as dimethylformamide (DMF) and dimethyl sulfoxide (DMSO).^[1] This high water solubility is a key advantage, as it allows for labeling reactions to be performed in purely aqueous buffers, which is beneficial for sensitive proteins.^{[1][2]}

Experimental Protocols: Labeling of Thiol-Containing Biomolecules

The maleimide group of Sulfo-CY3 reacts specifically with free sulfhydryl (thiol) groups, typically found in cysteine residues of proteins, to form a stable thioether bond.^[4]

General Workflow for Protein Labeling





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